

Commercial Suppliers and Technical Guide for High-Purity Pyridoxine-d5

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pyridoxine-d5

Cat. No.: B025862

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of commercial suppliers of high-purity **Pyridoxine-d5**, along with essential technical information for its use in research and development. **Pyridoxine-d5**, a deuterated form of Vitamin B6, serves as a critical internal standard in mass spectrometry-based quantitative analyses, aiding in metabolic flux studies, pharmacokinetic research, and as a tracer in various biological investigations.

Commercial Supplier and Product Specifications

A number of reputable suppliers offer high-purity **Pyridoxine-d5** for research and pharmaceutical development purposes. The following table summarizes key quantitative data for easy comparison. Purity specifications are typically provided on the certificate of analysis with each product batch.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)
--INVALID-LINK--	Pyridoxine-d5 (major)	688302-31-0	C ₈ H ₆ D ₅ NO ₃	174.21
--INVALID-LINK--	Pyridoxine-d5	688302-31-0	C ₈ H ₆ D ₅ NO ₃	174.21
--INVALID-LINK--	Pyridoxine-d5 hydrochloride	82896-38-6	Not specified	Not specified
--INVALID-LINK--	Pyridoxine-d5 (Major)	688302-31-0	Not specified	Not specified
--INVALID-LINK--	Pyridoxine-D5	688302-31-0	C ₈ H ₆ D ₅ NO ₃	Not specified
--INVALID-LINK--	Pyridoxine D5 Hydrochloride	82896-38-6	Not specified	Not specified
--INVALID-LINK--	Pyridoxine-d5 (Major)	688302-31-0	C ₈ H ₆ D ₅ NO ₃	174.21
--INVALID-LINK--	Pyridoxine-d5	Not specified	Not specified	Not specified

Analytical Characterization and Experimental Protocols

Ensuring the isotopic enrichment and chemical purity of **Pyridoxine-d5** is paramount for its application as an internal standard and in metabolic studies. A combination of analytical techniques is employed for comprehensive characterization.[\[1\]](#)[\[2\]](#)[\[3\]](#) The primary goals of this characterization are to confirm the molecular structure, determine the degree and location of deuterium incorporation, and quantify any chemical or isotopic impurities.[\[1\]](#)[\[3\]](#)

Key Experimental Protocols:

1. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the definitive technique for confirming the sites of deuterium substitution and assessing isotopic purity.[\[1\]](#)

- Objective: To verify the positions of the deuterium labels and quantify the isotopic enrichment.
- Methodology:
 - Sample Preparation: Dissolve a precise amount of **Pyridoxine-d5** in a suitable deuterated solvent (e.g., DMSO-d6 or D₂O).
 - ¹H NMR Analysis: Acquire a proton NMR spectrum. The absence or significant reduction of signals at specific chemical shifts corresponding to the deuterated positions confirms successful labeling. Integration of the remaining proton signals relative to a known internal standard or a non-deuterated portion of the molecule allows for the calculation of isotopic enrichment.
 - ²H NMR Analysis: Acquire a deuterium NMR spectrum. This provides direct evidence of the deuterium atoms and their chemical environment, confirming the labeling sites.
 - ¹³C NMR Analysis: Carbon-13 NMR can also be used to confirm the structure and may show isotopic shifts or splitting patterns due to the adjacent deuterium atoms.

2. Mass Spectrometry (MS)

High-resolution mass spectrometry (HRMS) is crucial for determining the isotopic distribution and confirming the molecular weight.^{[2][4]} It is often coupled with a chromatographic separation technique.

- Objective: To determine the isotopic purity and distribution (M, M+1, M+2, etc.) and to identify any chemical impurities.
- Methodology (LC-HRMS):
 - Sample Preparation: Prepare a dilute solution of **Pyridoxine-d5** in a suitable solvent compatible with liquid chromatography and mass spectrometry (e.g., methanol/water with a small amount of formic acid).
 - Chromatographic Separation: Inject the sample into a high-performance liquid chromatography (HPLC) system, typically with a C18 column, to separate the analyte from

any non-volatile impurities.

- Mass Analysis: The eluent from the HPLC is introduced into a high-resolution mass spectrometer (e.g., Orbitrap or TOF).
- Data Acquisition: Acquire full scan mass spectra in positive ion mode using electrospray ionization (ESI).
- Data Analysis: Extract the ion chromatograms for the expected mass-to-charge ratios (m/z) of the different isotopologues of **Pyridoxine-d5**. The relative intensities of these isotopic peaks are used to calculate the percentage of isotopic enrichment.[\[2\]](#)[\[4\]](#)

3. High-Performance Liquid Chromatography (HPLC)

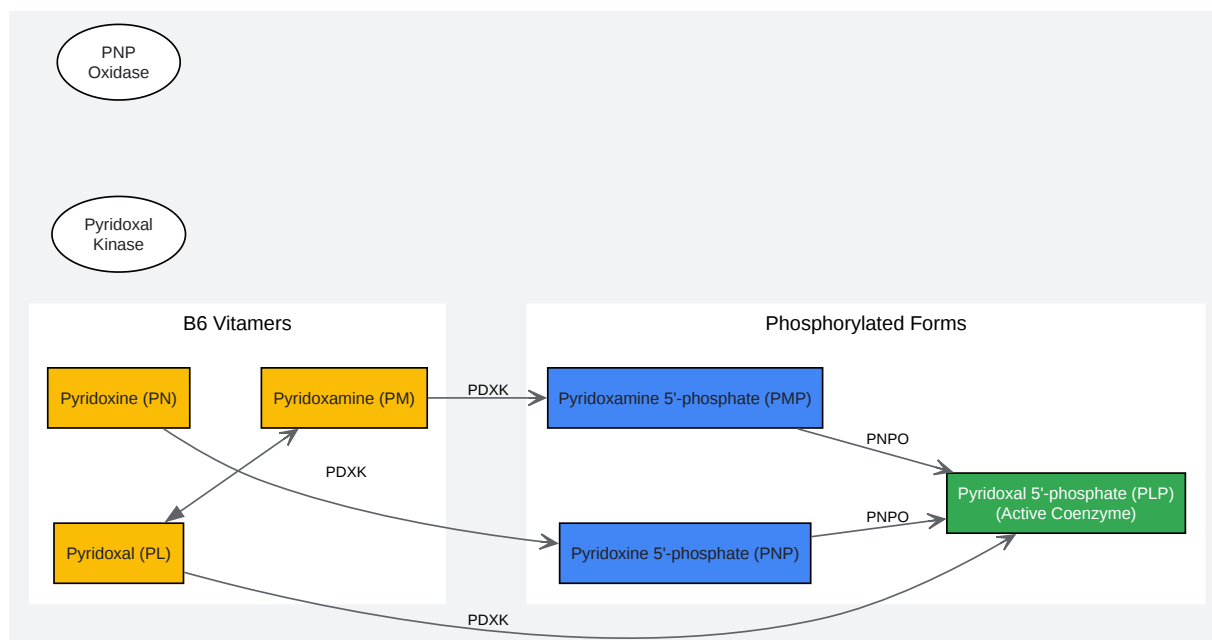
HPLC is used to assess the chemical purity of the compound.

- Objective: To quantify the chemical purity of **Pyridoxine-d5** by separating it from any non-deuterated or other chemical impurities.
- Methodology:
 - Sample Preparation: Prepare a solution of **Pyridoxine-d5** of known concentration in the mobile phase.
 - Instrumentation: Use an HPLC system equipped with a UV detector. The wavelength for detection should be set to the absorbance maximum of Pyridoxine (typically around 291 nm).
 - Chromatographic Conditions: A reversed-phase C18 column is commonly used with a mobile phase consisting of a mixture of an aqueous buffer (e.g., phosphate buffer) and an organic solvent (e.g., methanol or acetonitrile).
 - Analysis: Inject the sample and record the chromatogram. The purity is determined by calculating the area percentage of the main peak relative to the total area of all peaks.

Visualizations

Vitamin B6 Salvage Pathway

The Vitamin B6 salvage pathway is responsible for the interconversion of various forms of vitamin B6, ultimately leading to the active coenzyme form, pyridoxal 5'-phosphate (PLP).^{[5][6]}
^[7] This pathway is essential for utilizing dietary and synthesized vitamin B6.

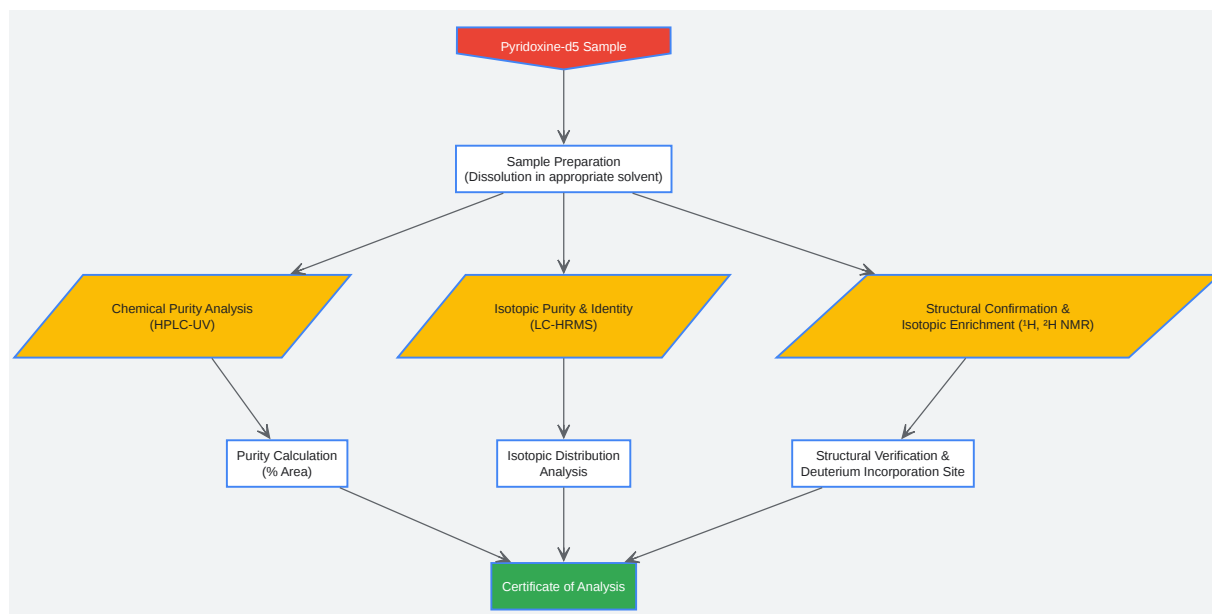


[Click to download full resolution via product page](#)

Caption: The Vitamin B6 salvage pathway illustrating the conversion of vitamers to the active form, PLP.

Analytical Workflow for Pyridoxine-d5 Characterization

The following diagram outlines a typical experimental workflow for the comprehensive analytical characterization of a high-purity **Pyridoxine-d5** standard.



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the analytical characterization of high-purity **Pyridoxine-d5**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. resolvemass.ca [resolvemass.ca]
- 2. A strategy for evaluation of isotopic enrichment and structural integrity of deuterium labelled compounds by using HR-MS and NMR - Analytical Methods (RSC Publishing)

[pubs.rsc.org]

- 3. isotope-science.alfa-chemistry.com [isotope-science.alfa-chemistry.com]
- 4. Rapid characterization of isotopic purity of deuterium-labeled organic compounds and monitoring of hydrogen-deuterium exchange reaction using electrospray ionization-high-resolution mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Vitamin B6 and Its Role in Cell Metabolism and Physiology - PMC [pmc.ncbi.nlm.nih.gov]
- 7. academic.oup.com [academic.oup.com]
- To cite this document: BenchChem. [Commercial Suppliers and Technical Guide for High-Purity Pyridoxine-d5]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b025862#commercial-suppliers-of-high-purity-pyridoxine-d5]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com